

Troubleshooting low potency of Ro 64-0802 in assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 64-0802

Cat. No.: B1663640

[Get Quote](#)

Technical Support Center: Ro 64-0802

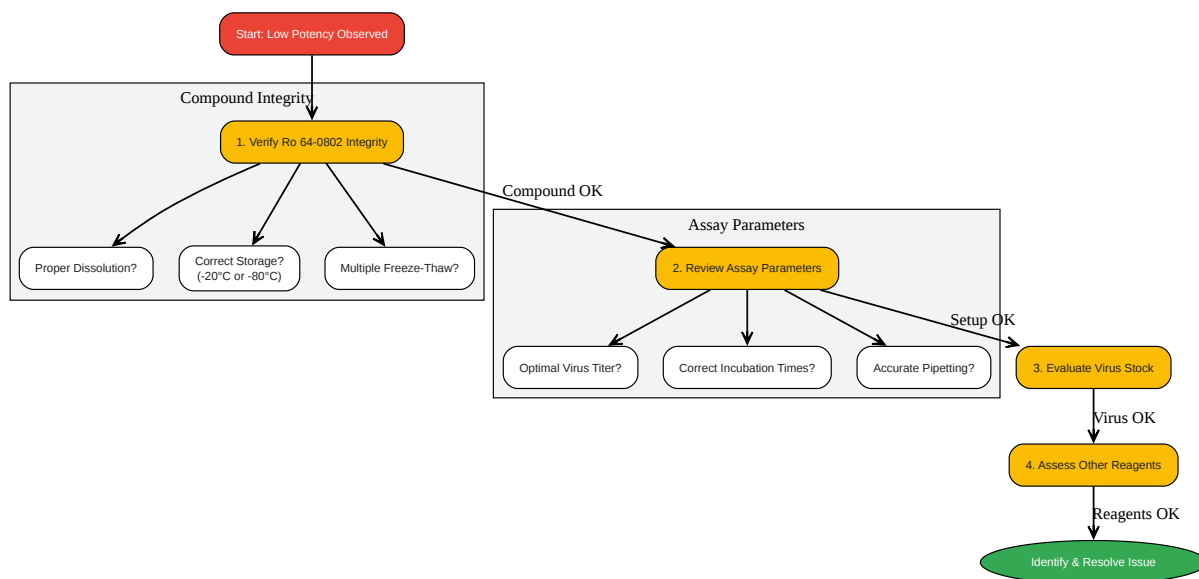
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **Ro 64-0802** in neuraminidase inhibition assays.

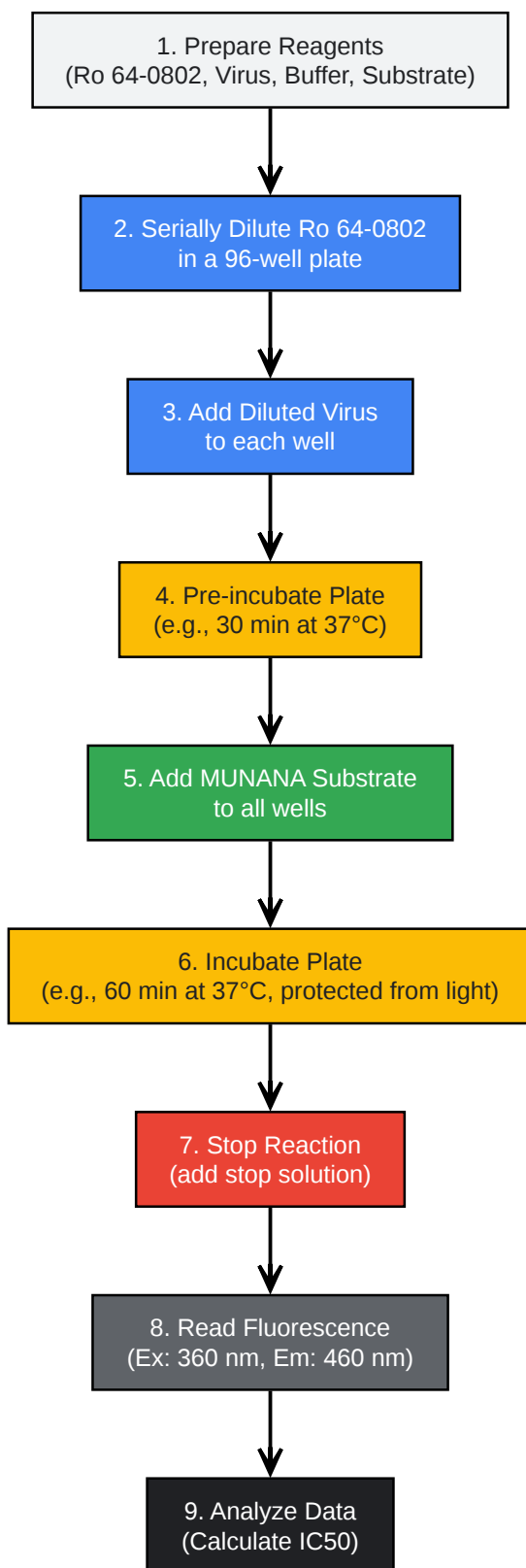
Frequently Asked Questions (FAQs)

Q1: What is **Ro 64-0802** and what is its mechanism of action?

Ro 64-0802, also known as oseltamivir carboxylate, is the active metabolite of the prodrug oseltamivir phosphate (Tamiflu®)[1][2]. It is a potent and selective inhibitor of the neuraminidase enzyme of influenza A and B viruses[3]. Neuraminidase is a viral surface glycoprotein that cleaves terminal sialic acid residues from glycoconjugates on the surface of infected cells and new viral particles. This action is crucial for the release of progeny virions from infected cells and their spread through the respiratory tract. **Ro 64-0802** acts as a competitive inhibitor, binding to the active site of the neuraminidase enzyme and preventing it from cleaving sialic acid, thus halting the release and spread of the virus[3][4].

Caption: Simplified signaling pathway of influenza neuraminidase and inhibition by **Ro 64-0802**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. selleckchem.com [selleckchem.com]
- 4. Oseltamivir Pharmacokinetics, Dosing, and Resistance Among Children Aged <2 Years With Influenza - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Troubleshooting low potency of Ro 64-0802 in assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663640#troubleshooting-low-potency-of-ro-64-0802-in-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com